

Personal protective equipment for handling Opigolix

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Essential Safety and Handling Guide for Opigolix

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the currently available safety and handling information for **Opigolix**. It is intended to offer immediate guidance for laboratory professionals. However, a comprehensive Safety Data Sheet (SDS) containing detailed quantitative data and specific emergency procedures for **Opigolix** is not publicly available at this time. The information presented here is compiled from publicly accessible sources and general laboratory safety protocols for handling potent pharmaceutical compounds. It is imperative to obtain a substance-specific SDS from your supplier before commencing any work with **Opigolix**.

Summary of Key Information

Opigolix, also known as ASP-1707, is a gonadotropin-releasing hormone (GnRH) antagonist. [1][2] As with any active pharmaceutical ingredient (API), it should be handled with care to minimize exposure.

Physical and Chemical Properties



Property	Value
Chemical Formula	C25H19F3N4O5S[1][2]
Molecular Weight	544.5 g/mol [1]
Synonyms	ASP-1707, ASP1707[1]
Appearance	Solid powder (presumed)
Solubility	Soluble in DMSO[3]

Personal Protective Equipment (PPE)

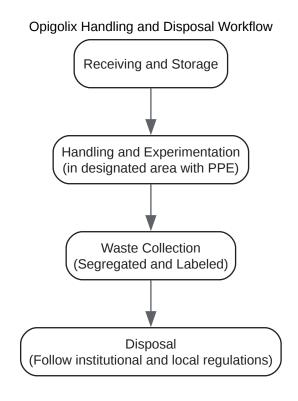
Given the lack of specific toxicological data, a cautious approach is recommended. The following PPE should be considered the minimum requirement when handling **Opigolix** in a laboratory setting.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Respiratory Protection	A properly fitted respirator is recommended, especially when handling the powder form or if aerosolization is possible. Use in a well-ventilated area, preferably a fume hood.
Body Protection	Laboratory coat

Operational and Disposal Plans

A clear and logical workflow is essential for safely handling potent compounds like **Opigolix**. The following diagram outlines a general workflow from receiving to disposal.





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Caption: A generalized workflow for the safe handling and disposal of **Opigolix**.

Step-by-Step Guidance

- 1. Receiving and Storage:
- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Opigolix** in a cool, dry, and well-ventilated area, away from incompatible materials.
- According to one supplier, the powder can be stored at -20°C for up to 3 years and at 4°C for up to 2 years. In solvent, it is recommended to store at -80°C for 6 months or -20°C for 1 month.[3]
- 2. Handling and Experimentation:



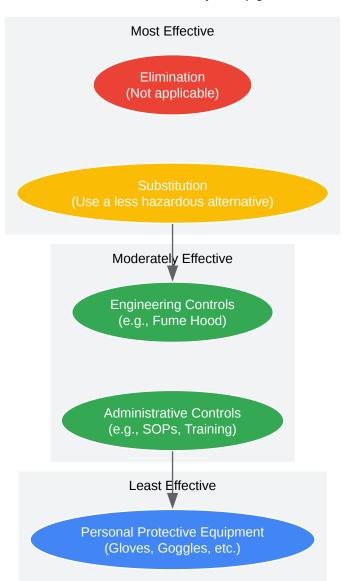
- All handling of solid Opigolix should be conducted in a designated area, such as a chemical fume hood, to prevent inhalation of dust.
- Wear the appropriate PPE as outlined in the table above.
- Avoid direct contact with skin, eyes, and clothing.
- Prepare solutions in a well-ventilated area.
- 3. Waste Collection:
- All waste contaminated with Opigolix, including empty containers, gloves, and disposable labware, should be collected in clearly labeled, sealed containers.
- Segregate Opigolix waste from other laboratory waste streams.
- 4. Disposal:
- As Opigolix is a pharmaceutical compound, its disposal must comply with all local, state, and federal regulations for chemical and pharmaceutical waste.
- Do not dispose of **Opigolix** down the drain or in the regular trash.
- The U.S. Food and Drug Administration (FDA) provides general guidance for the disposal of unused medicines.[4][5] If a take-back program is not available, the FDA recommends mixing the medicine (do not crush tablets or capsules) with an unappealing substance like dirt or cat litter, placing it in a sealed plastic bag, and then disposing of it in the household trash.[4] However, for a research compound, disposal through a licensed chemical waste contractor is the most appropriate route.

Logical Relationships in Safety Procedures

The following diagram illustrates the relationship between the hazard potential of a compound and the necessary control measures.







Hazard Control Hierarchy for Opigolix

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Caption: The hierarchy of controls for mitigating exposure to hazardous substances like **Opigolix**.

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